

Proper Disposal of 3-(Chloromethyl)-4-methoxybenzaldehyde: A Comprehensive Guide

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Compound of Interest

Compound Name: 3-(Chloromethyl)-4-methoxybenzaldehyde

Cat. No.: B122957

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the disposal of **3-(Chloromethyl)-4-methoxybenzaldehyde** (CAS Number: 52577-09-0).

Safety and Hazard Information

3-(Chloromethyl)-4-methoxybenzaldehyde is a solid substance that requires careful handling. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is associated with the following hazards:

- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.

Precautionary statements advise avoiding breathing dust/fume/gas/mist/vapors/spray and wearing protective gloves, clothing, and eye/face protection.^[1] In case of skin contact, washing with plenty of soap and water is recommended.^[1] If the substance enters the eyes, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so.^[1]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₉ H ₉ ClO ₂	Sigma-Aldrich
Molecular Weight	184.62 g/mol	
Appearance	Solid	
CAS Number	52577-09-0	
Hazard Statements	H317, H319	
Storage Class	11 (Combustible Solids)	

Experimental Protocol: Disposal Procedure

The disposal of **3-(Chloromethyl)-4-methoxybenzaldehyde** must be conducted in accordance with local, regional, and national hazardous waste regulations.^[2] The following is a step-by-step guide for its proper disposal:

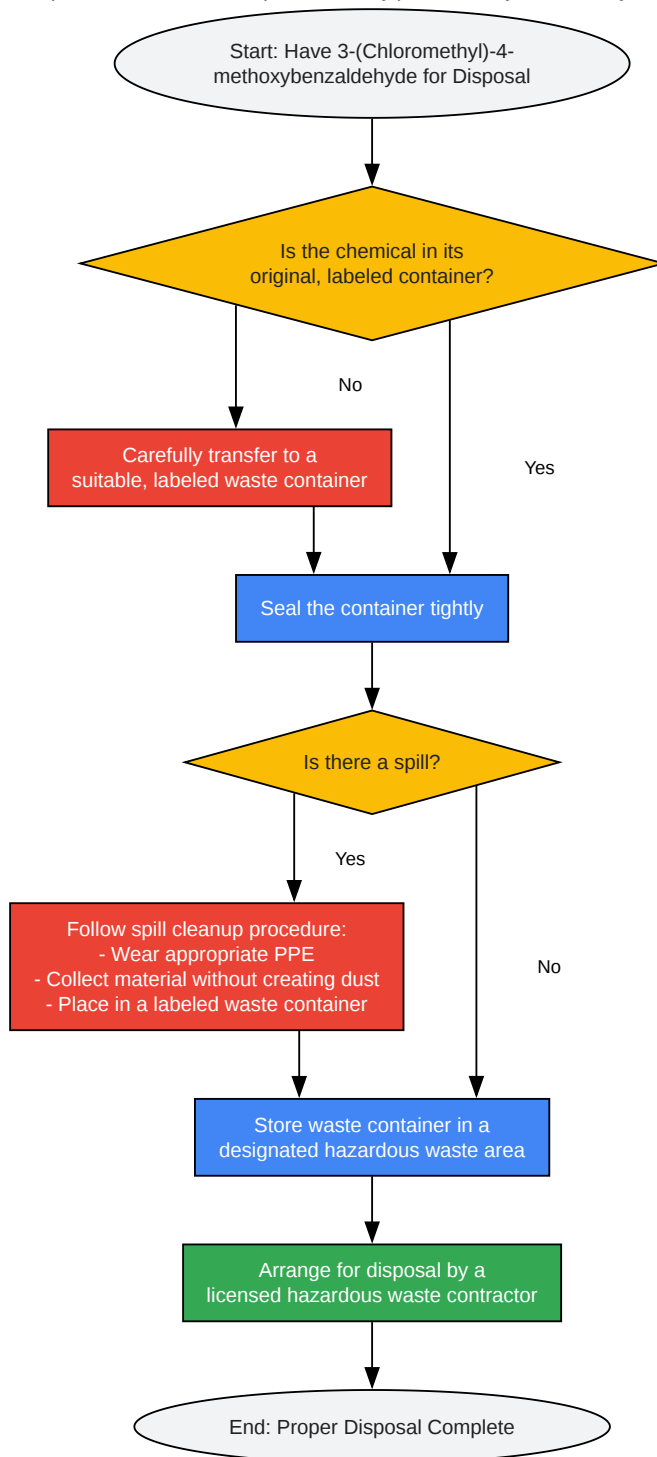
- Container Management:
 - Do not mix **3-(Chloromethyl)-4-methoxybenzaldehyde** with other waste.^[3]
 - Keep the chemical in its original, tightly closed container.^{[3][4]}
 - Handle uncleaned containers as you would the product itself.^[3]
- Collection of Waste:
 - For spills, collect the dry material and place it in a suitable, labeled container for disposal.^[3] Avoid generating dust.^[3]
 - Collect all waste in closed and suitable containers specifically designated for chemical waste.^[1]
- Waste Disposal:
 - Dispose of the contents and the container at an approved waste disposal plant.^{[3][4]}

- It is imperative to avoid releasing the chemical into the environment.^[3] Do not let the product enter drains.^[3]
- Decontamination:
 - Thoroughly clean any contaminated areas.^[1]
 - Contaminated clothing should be removed and washed before reuse.^[1]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **3-(Chloromethyl)-4-methoxybenzaldehyde**.

Disposal Workflow for 3-(Chloromethyl)-4-methoxybenzaldehyde



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Caption: Disposal workflow for **3-(Chloromethyl)-4-methoxybenzaldehyde**.

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- To cite this document: BenchChem. [Proper Disposal of 3-(Chloromethyl)-4-methoxybenzaldehyde: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b122957#3-chloromethyl-4-methoxybenzaldehyde-proper-disposal-procedures>]

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